

Optimizing conditions for 3-Pyridinemethanethiol self-assembled monolayer formation

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Compound of Interest

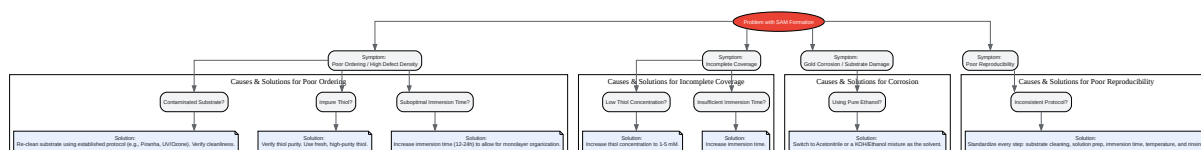
Compound Name: 3-Pyridinemethanethiol

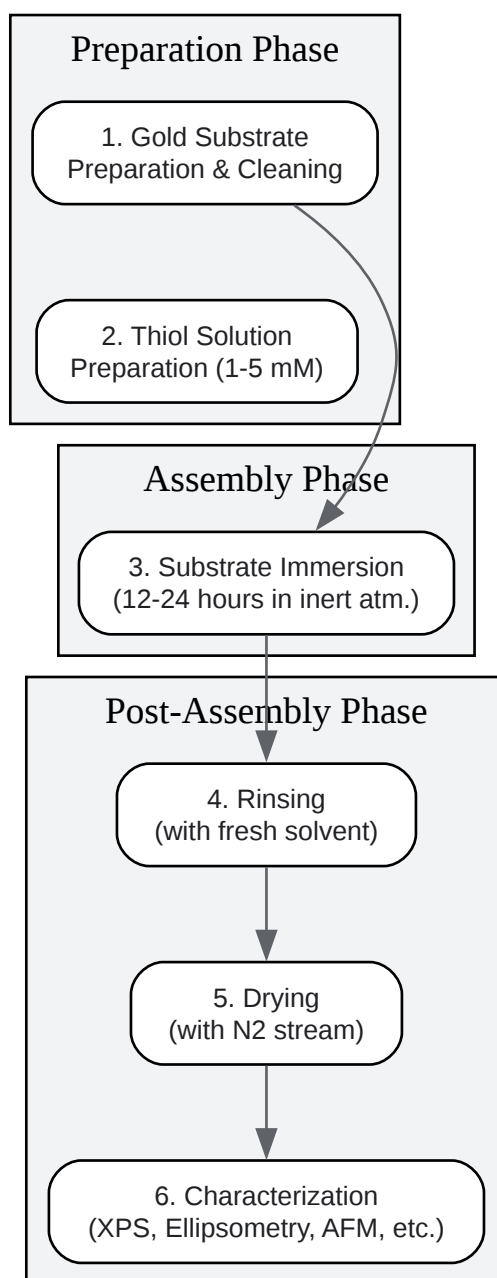
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Understanding the Molecule: 3-Pyridinemethanethiol

3-Pyridinemethanethiol is a heterocyclic organosulfur compound featuring a pyridine ring connected to a methanethiol group. The thiol (-SH) group serves as a robust anchor to gold and other noble metal surfaces, while the exposed pyridine ring offers unique electronic, coordination, and pH-responsive properties, making it a molecule of interest for sensors, molecular electronics, and biomedical applications.





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